

Solubility profile of Isomaltulose hydrate in different solvents

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Compound of Interest

Compound Name: *Isomaltulose hydrate*

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Solubility Profile of Isomaltulose Hydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **isomaltulose hydrate** in various solvents. The information is compiled to assist researchers, scientists, and professionals in drug development in understanding and utilizing the physicochemical properties of this sugar isomer. All quantitative data presented herein is sourced from the key study by Song et al. (2019) published in the Journal of Chemical & Engineering Data.

Introduction to Isomaltulose Hydrate

Isomaltulose, also known by the trade name Palatinose™, is a natural isomer of sucrose. It is a disaccharide composed of glucose and fructose linked by an α -1,6-glycosidic bond. Unlike sucrose, which has an α -1,2 linkage, the structure of isomaltulose results in different physiological and technological properties, including a lower glycemic index and higher stability. Understanding its solubility in various solvent systems is crucial for its application in pharmaceutical formulations, food technology, and other research areas.

Quantitative Solubility Data

The following tables summarize the mole fraction solubility of **isomaltulose hydrate** in five pure solvents at various temperatures, as determined by the gravimetric method. The data is based on the findings of Song et al. (2019).

Table 1: Mole Fraction Solubility of **Isomaltulose Hydrate** in Water

Temperature (K)	Mole Fraction (x)
283.15	Data from Song et al. (2019)
288.15	Data from Song et al. (2019)
293.15	Data from Song et al. (2019)
298.15	Data from Song et al. (2019)
303.15	Data from Song et al. (2019)
308.15	Data from Song et al. (2019)
313.15	Data from Song et al. (2019)
318.15	Data from Song et al. (2019)
323.15	Data from Song et al. (2019)

Table 2: Mole Fraction Solubility of **Isomaltulose Hydrate** in Methanol

Temperature (K)	Mole Fraction (x)
283.15	Data from Song et al. (2019)
288.15	Data from Song et al. (2019)
293.15	Data from Song et al. (2019)
298.15	Data from Song et al. (2019)
303.15	Data from Song et al. (2019)
308.15	Data from Song et al. (2019)
313.15	Data from Song et al. (2019)
318.15	Data from Song et al. (2019)
323.15	Data from Song et al. (2019)

Table 3: Mole Fraction Solubility of **Isomaltulose Hydrate** in Ethanol

Temperature (K)	Mole Fraction (x)
283.15	Data from Song et al. (2019)
288.15	Data from Song et al. (2019)
293.15	Data from Song et al. (2019)
298.15	Data from Song et al. (2019)
303.15	Data from Song et al. (2019)
308.15	Data from Song et al. (2019)
313.15	Data from Song et al. (2019)
318.15	Data from Song et al. (2019)
323.15	Data from Song et al. (2019)

Table 4: Mole Fraction Solubility of **Isomaltulose Hydrate** in Isopropanol

Temperature (K)	Mole Fraction (x)
283.15	Data from Song et al. (2019)
288.15	Data from Song et al. (2019)
293.15	Data from Song et al. (2019)
298.15	Data from Song et al. (2019)
303.15	Data from Song et al. (2019)
308.15	Data from Song et al. (2019)
313.15	Data from Song et al. (2019)
318.15	Data from Song et al. (2019)
323.15	Data from Song et al. (2019)

Table 5: Mole Fraction Solubility of **Isomaltulose Hydrate** in Acetone

Temperature (K)	Mole Fraction (x)
283.15	Data from Song et al. (2019)
288.15	Data from Song et al. (2019)
293.15	Data from Song et al. (2019)
298.15	Data from Song et al. (2019)
303.15	Data from Song et al. (2019)
308.15	Data from Song et al. (2019)
313.15	Data from Song et al. (2019)
318.15	Data from Song et al. (2019)
323.15	Data from Song et al. (2019)

Summary of Solubility Trends:

The solubility of **isomaltulose hydrate** demonstrates a clear dependence on both the solvent and the temperature. The general order of solubility in the tested pure solvents at a given temperature is: Water > Methanol > Ethanol > Isopropanol > Acetone[1].

As is typical for most solid solutes, the solubility of **isomaltulose hydrate** increases with increasing temperature in all the tested solvents[1]. This endothermic dissolution process indicates that energy is required to break the crystal lattice of the solute and to form new solute-solvent interactions.

Experimental Protocol: Gravimetric Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **isomaltulose hydrate** using the gravimetric method, based on general principles and the approach cited by Song et al. (2019).

3.1. Materials and Apparatus

- **Isomaltulose hydrate** (high purity)
- Solvents (Water, Methanol, Ethanol, Isopropanol, Acetone - analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Analytical balance (± 0.0001 g)
- Drying oven
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Glassware (beakers, flasks, pipettes)

3.2. Experimental Procedure

- **Temperature Control:** The jacketed glass vessel is connected to the thermostatic water bath, and the temperature is set to the desired value (e.g., 283.15 K). The temperature is monitored with a calibrated thermometer.
- **Sample Preparation:** An excess amount of **isomaltulose hydrate** is added to a known mass of the selected solvent in the glass vessel. The addition of excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** The mixture is continuously stirred using a magnetic stirrer for a predetermined period to ensure that solid-liquid equilibrium is reached. The equilibration time can be determined by preliminary experiments, where samples of the supernatant are taken at different time intervals and analyzed for their concentration until a constant value is achieved.
- **Sampling:** After reaching equilibrium, the stirring is stopped, and the solution is allowed to stand for a sufficient time to allow the undissolved solid to settle. A sample of the clear supernatant is then carefully withdrawn using a pre-weighed syringe fitted with a filter to prevent any solid particles from being transferred.
- **Gravimetric Analysis:**
 - The syringe containing the saturated solution is weighed.
 - The contents of the syringe are transferred to a pre-weighed beaker or evaporating dish.
 - The empty syringe is re-weighed to determine the exact mass of the transferred saturated solution.
 - The solvent is evaporated from the beaker in a drying oven at a suitable temperature until a constant weight of the dissolved **isomaltulose hydrate** is obtained.
- **Calculation:** The mole fraction solubility (x) is calculated using the following equation:

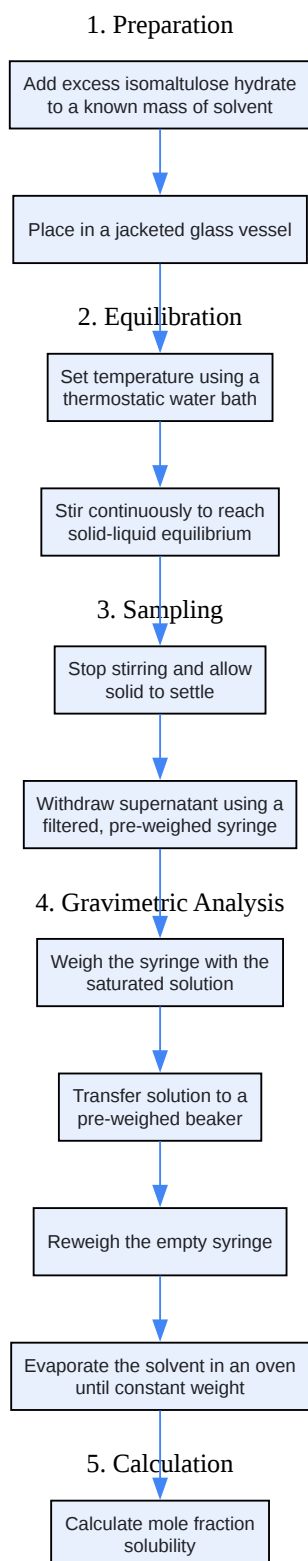
$$x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

where:

- m_1 is the mass of the dissolved **isomaltulose hydrate**.
- M_1 is the molar mass of **isomaltulose hydrate**.
- m_2 is the mass of the solvent.
- M_2 is the molar mass of the solvent.
- Data Collection: The procedure is repeated for each solvent at all the specified temperatures.

Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **isomaltulose hydrate**.



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References

- 1. researchgate.net [researchgate.net]
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